

# Application Notes and Protocols for NPS-1034

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## Compound of Interest

Compound Name: NPS-1034

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## Introduction

**NPS-1034** is a potent, dual inhibitor of the receptor tyrosine kinases (RTKs) MET (also known as c-Met or hepatocyte growth factor receptor, HGFR) and AXL, with IC<sub>50</sub> values of 48 nM and 10.3 nM, respectively.[1] Its mechanism of action involves blocking the phosphorylation and subsequent activation of these kinases, which are critical drivers in various cancers.[2][3] Aberrant MET and AXL signaling pathways are implicated in tumor growth, proliferation, metastasis, and the development of resistance to other targeted therapies, such as EGFR inhibitors.[4][5] These application notes provide detailed information on the solubility of **NPS-1034** and protocols for its use in research settings.

## Solubility Data

The solubility of **NPS-1034** can vary slightly between batches and is dependent on the solvent purity and temperature. The following table summarizes the reported solubility data in commonly used laboratory solvents. It is crucial to use high-purity, anhydrous solvents to achieve maximum solubility, especially with DMSO, which is hygroscopic.[1][6]

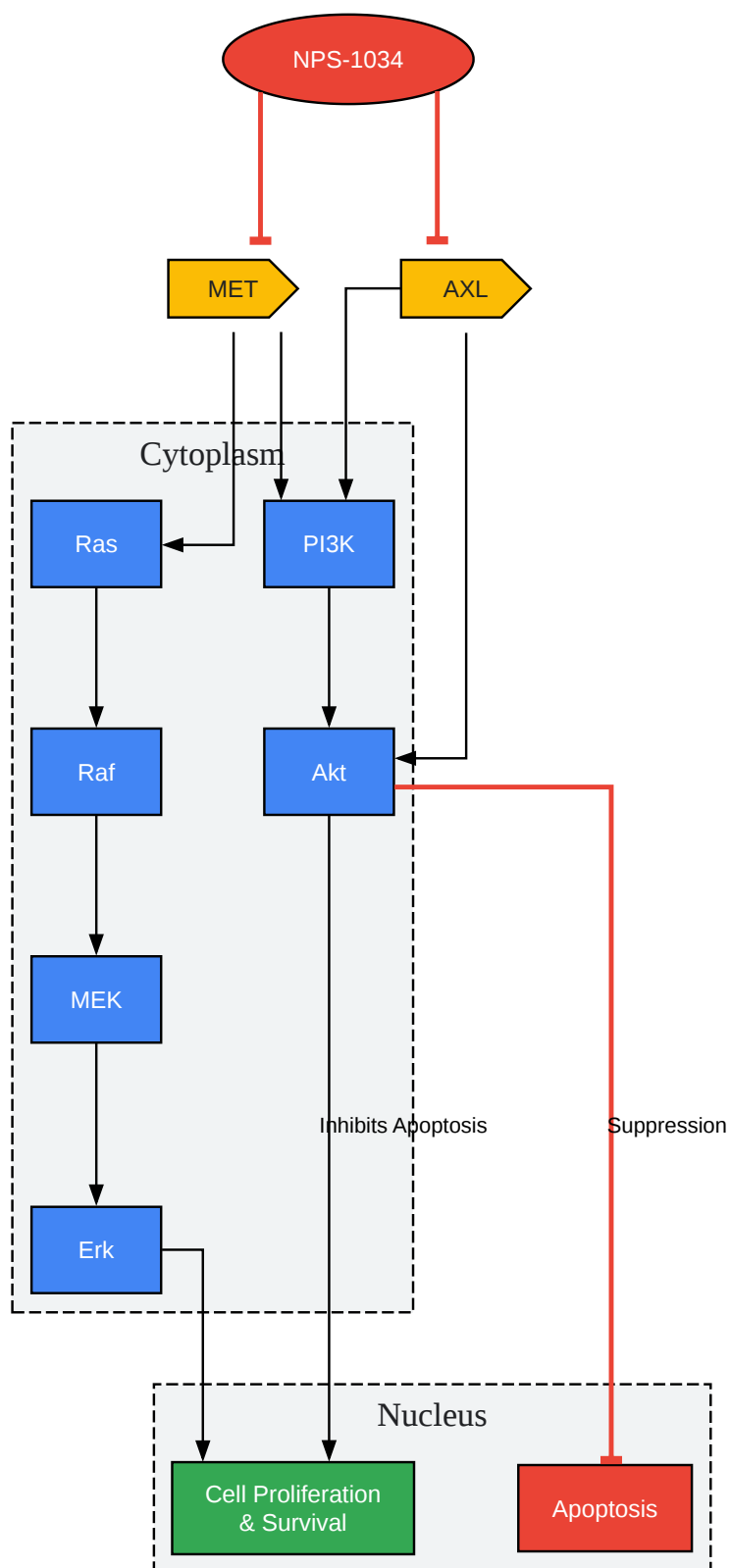
Table 1: Solubility of **NPS-1034**

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes	Source(s)
DMSO	25 - 100 mg/mL	~45.3 - 181.3 mM	Use of fresh, anhydrous DMSO is recommended as absorbed moisture can reduce solubility. [1] Gentle warming (e.g., 50°C water bath) or sonication may be required to fully dissolve the compound.[7] [8]	[1][7][9]
Ethanol	1 - 4 mg/mL	~1.8 - 7.25 mM	[1][7][9]	
Water	Insoluble	Insoluble	[1][7]	

Note: The molecular weight of **NPS-1034** is 551.54 g/mol .[1]

## Mechanism of Action and Signaling Pathways

**NPS-1034** exerts its anti-cancer effects by simultaneously inhibiting MET and AXL kinase activity. This dual inhibition is particularly effective in cancers that have developed resistance to EGFR tyrosine kinase inhibitors (TKIs) through the activation of these bypass signaling pathways. Inhibition of MET and AXL by **NPS-1034** blocks downstream signaling cascades, including the PI3K/Akt and Ras/MAPK (Erk) pathways, leading to decreased cell proliferation and survival, and the induction of apoptosis.[1][3] Recent studies also suggest that **NPS-1034** can inhibit ROS1 activity and the TNFRSF1A signaling pathway.[3][10]



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Caption: **NPS-1034** inhibits MET and AXL, blocking downstream PI3K/Akt and MAPK pathways.

## Experimental Protocols

### Protocol for Preparation of Stock Solutions

Proper preparation and storage of stock solutions are critical for experimental reproducibility. Avoid repeated freeze-thaw cycles.[\[2\]](#)

Materials:

- **NPS-1034** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO) or 200-proof Ethanol
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Calibrated pipettes

Procedure for a 10 mM DMSO Stock Solution:

- Calculate Required Mass: Determine the mass of **NPS-1034** needed. For 1 mL of a 10 mM solution:
  - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 551.54 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 5.5154 \text{ mg}$
- Weigh Compound: Carefully weigh the calculated amount of **NPS-1034** powder and place it into a sterile polypropylene tube.
- Add Solvent: Add 1 mL of anhydrous DMSO to the tube.
- Dissolve: Cap the tube tightly and vortex thoroughly. If necessary, gently warm the solution in a 50°C water bath or use an ultrasonic bath to ensure complete dissolution.[\[7\]](#)[\[8\]](#) Visually inspect for any remaining particulates.

- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store aliquots at -20°C for short-term (up to 1 year) or -80°C for long-term storage (up to 2 years).[\[2\]](#)[\[8\]](#)

Procedure for a 5 mM Ethanol Stock Solution:

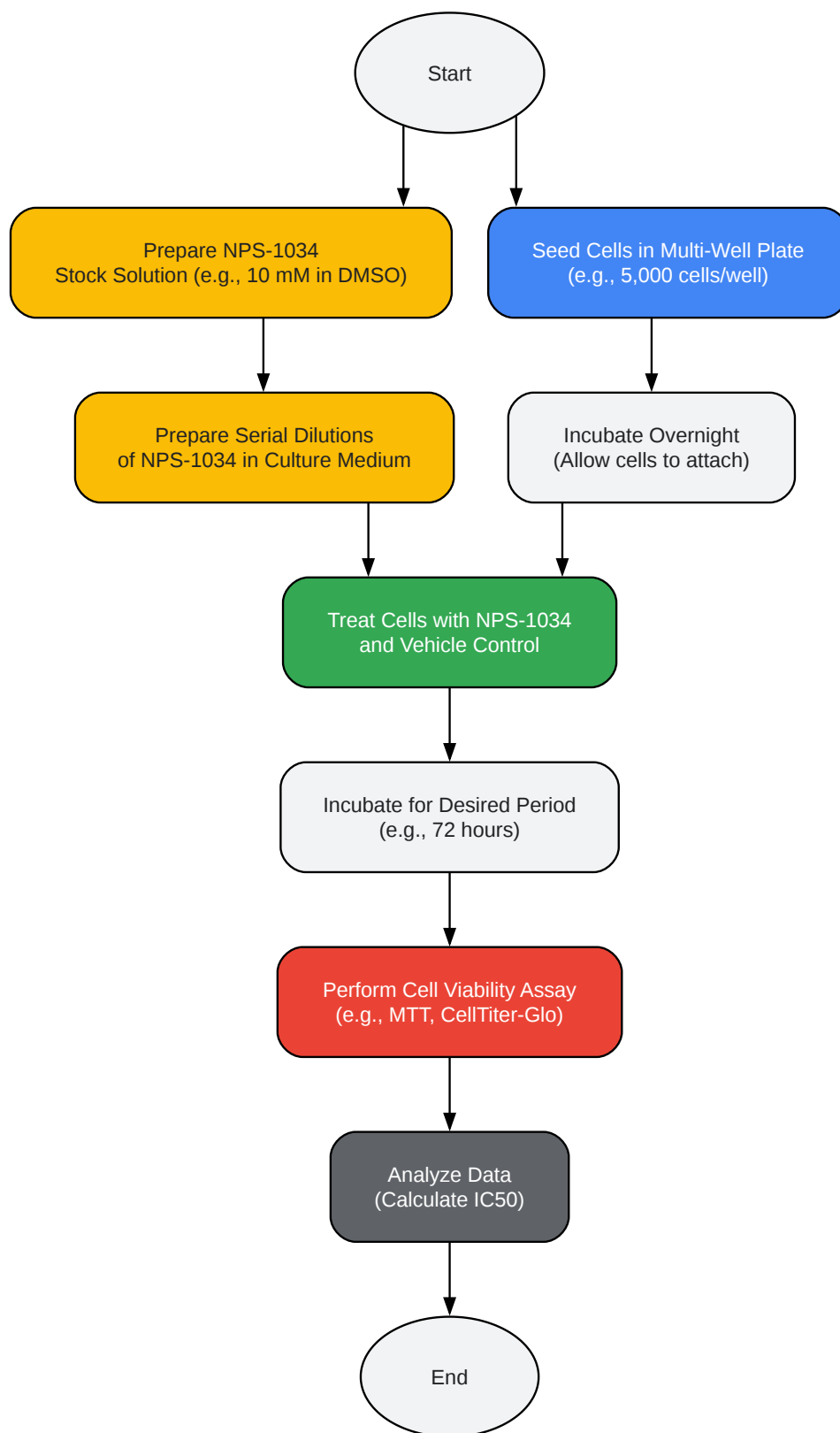
- Calculate Required Mass: For 1 mL of a 5 mM solution:
  - $\text{Mass (mg)} = 5 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 551.54 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 2.7577 \text{ mg}$
- Weigh Compound: Weigh the calculated amount of **NPS-1034** powder into a sterile tube.
- Add Solvent: Add 1 mL of 200-proof ethanol.
- Dissolve: Cap and vortex until the compound is fully dissolved.
- Aliquot and Store: Store aliquots as described for the DMSO stock solution.

## Protocol for In Vitro Cell-Based Assays (e.g., Cell Viability)

This protocol provides a general workflow for treating cultured cells with **NPS-1034**.

Important Considerations:

- Vehicle Control: Always include a vehicle control group treated with the same final concentration of the solvent (e.g., DMSO) as the highest concentration of **NPS-1034** used.
- Solvent Cytotoxicity: The final concentration of DMSO in the cell culture medium should not exceed 0.5% to avoid solvent-induced cytotoxicity.[\[6\]](#) For ethanol, the final concentration should be kept even lower, typically at or below 0.1%.[\[11\]](#)



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Caption: General workflow for an in vitro cell viability experiment using **NPS-1034**.

#### Procedure:

- Cell Seeding: Plate cells in a 96-well plate at a predetermined density (e.g.,  $0.5 \times 10^4$  cells/well) and allow them to attach overnight in a humidified incubator.[1][2]
- Prepare Working Solutions: Prepare serial dilutions of the **NPS-1034** stock solution in fresh cell culture medium to achieve the desired final concentrations. Remember to also prepare a medium-only control and a vehicle control.
- Cell Treatment: Remove the old medium from the cells and replace it with the medium containing the various concentrations of **NPS-1034** or the vehicle control.
- Incubation: Incubate the treated cells for the desired experimental duration (e.g., 72 hours). [1]
- Analysis: Perform the desired endpoint assay, such as an MTT assay for cell viability or western blotting for pathway analysis, following the manufacturer's instructions.[1]

## Storage and Stability

- Solid Compound: Store the solid **NPS-1034** powder at -20°C for up to 3 years.[8]
- Solvent Stocks: As previously mentioned, store stock solutions in single-use aliquots at -20°C or -80°C.[2] Properly stored, solutions in DMSO are stable for at least one year at -20°C and two years at -80°C.[2][8]

By following these guidelines and protocols, researchers can effectively utilize **NPS-1034** to investigate the roles of MET and AXL signaling in cancer and other diseases.

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